

solubility of Phosphorous Acid Trioylel Ester in various organic solvents

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Compound of Interest

Compound Name: *Phosphorous Acid Trioylel Ester*

Cat. No.: *B1143741*

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In-Depth Technical Guide: Solubility of Phosphorous Acid Trioylel Ester

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Phosphorous Acid Trioylel Ester**, also known as Trioylel Phosphite. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this guide focuses on qualitative solubility information, a detailed experimental protocol for determining solubility, and a visualization of a general synthesis and purification workflow.

Core Topic: Solubility of Phosphorous Acid Trioylel Ester

Phosphorous acid trioylel ester ($C_{54}H_{105}O_3P$) is a large, hydrophobic molecule due to the presence of three long-chain unsaturated oylel groups. This structural feature dictates its solubility properties, making it readily miscible with a variety of organic solvents while being virtually insoluble in water. Its solubility in organic media is a critical parameter for its application in various fields, including as a polymer stabilizer, lubricant additive, and potentially as a component in drug delivery systems where it can enhance the solubility of active pharmaceutical ingredients (APIs).^[1]

Data Presentation: Qualitative Solubility

While precise quantitative solubility data (e.g., in g/100mL) is not readily available in the reviewed literature, the consistent description across multiple sources allows for a qualitative summary. The long aliphatic chains of the oleyl groups ensure good solubility and compatibility with hydrocarbon-based substances.[2]

Solvent Class	Representative Solvents	Qualitative Solubility
Hydrocarbons	Toluene, Hexane, Petroleum Ether	Expected to be highly soluble due to the nonpolar nature of both the solvent and the trioleyl phosphite molecule.
Ethers	Diethyl Ether, Tetrahydrofuran (THF)	Expected to be soluble.
Esters	Ethyl Acetate	Expected to be soluble.
Chlorinated Solvents	Dichloromethane, Chloroform	Expected to be soluble.
Alcohols	Ethanol, Methanol	Solubility is likely to be lower compared to nonpolar solvents due to the polarity of the hydroxyl group. May be sparingly soluble to soluble.
Polar Aprotic Solvents	Acetone, Acetonitrile	Expected to have moderate to good solubility.
Water	Water	Insoluble.

Experimental Protocols

General Protocol for Synthesis of Trioleyl Phosphite

The synthesis of trialkyl phosphites like trioleyl phosphite is typically achieved through the reaction of phosphorus trichloride with the corresponding alcohol in the presence of a base to neutralize the HCl byproduct.

Materials:

- Phosphorus trichloride (PCl_3)
- Oleyl alcohol
- Anhydrous nonpolar organic solvent (e.g., petroleum ether, hexane, or toluene)
- Tertiary amine base (e.g., triethylamine or pyridine)
- Inert gas (Nitrogen or Argon)
- Standard laboratory glassware for organic synthesis (three-neck flask, dropping funnel, condenser, stirrer)

Procedure:

- A solution of oleyl alcohol and the tertiary amine base in the anhydrous solvent is prepared in a three-neck flask under an inert atmosphere.
- The flask is cooled in an ice bath to control the exothermic reaction.
- A solution of phosphorus trichloride in the same anhydrous solvent is added dropwise to the stirred alcohol/base mixture.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then stirred for a specified period to ensure the reaction goes to completion.
- The precipitated amine hydrochloride salt is removed by filtration.
- The solvent is removed from the filtrate under reduced pressure (rotary evaporation).
- The crude trioylel phosphite is then purified, typically by vacuum distillation, to yield the final product.

Standardized Protocol for Determining Solubility

This protocol outlines a general method for determining the solubility of **Phosphorous Acid Trioylel Ester** in various organic solvents using the isothermal shake-flask method, a widely accepted technique for solubility measurement.

Materials:

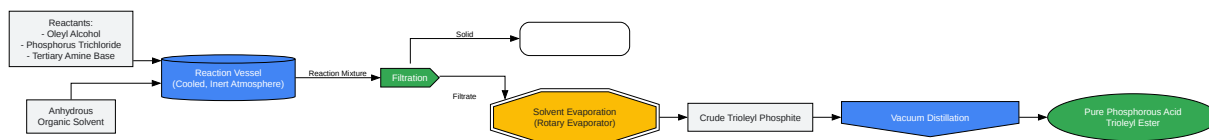
- **Phosphorous Acid Trioleyl Ester** (high purity)
- A range of organic solvents (e.g., Toluene, Hexane, Ethanol, Acetone) of analytical grade
- Thermostatically controlled shaker bath or incubator
- Analytical balance
- Centrifuge
- Vials with screw caps
- Syringes and syringe filters (PTFE, 0.22 μm)
- Analytical instrumentation for quantification (e.g., HPLC-UV, GC-FID, or a calibrated refractometer)

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Phosphorous Acid Trioleyl Ester** to a series of vials, each containing a known volume of a specific organic solvent. The excess solid/liquid phase ensures that saturation is reached.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker bath set to a constant temperature (e.g., 25 °C).
 - Agitate the vials for a prolonged period (e.g., 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute. The time required for equilibration should be determined empirically by taking measurements at different time points until the concentration of the solute in the solution remains constant.

- Phase Separation:
 - After equilibration, remove the vials from the shaker and allow them to stand undisturbed in a temperature-controlled environment to allow the excess solute to settle.
 - For finely dispersed particles, centrifugation of the vials can be employed to achieve a clear separation of the saturated solution from the undissolved ester.
- Sample Collection and Preparation:
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a syringe.
 - Immediately filter the collected solution through a syringe filter into a clean, pre-weighed vial. This step is crucial to remove any remaining undissolved microparticles.
- Quantification:
 - Determine the concentration of the **Phosphorous Acid Trioylel Ester** in the filtered, saturated solution using a suitable and pre-calibrated analytical method.
 - Gravimetric Analysis: If the solvent is volatile, a known volume of the saturated solution can be evaporated, and the mass of the remaining ester can be measured.
 - Chromatographic Analysis (HPLC or GC): This is a more precise method. The saturated solution will likely need to be diluted to fall within the linear range of the instrument's calibration curve.
 - Refractive Index: For binary solutions, a calibration curve of refractive index versus concentration can be created.
- Data Reporting:
 - Express the solubility in standard units, such as grams of solute per 100 mL of solvent (g/100mL) or moles of solute per liter of solution (mol/L).

Mandatory Visualization



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Caption: General workflow for the synthesis and purification of Trioleyl Phosphite.

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References

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- 2. Phosphorous Acid Trioleyl Ester | 13023-13-7 | Benchchem [benchchem.com]
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